Introduction: The Emergence of a "Super-Trifluoromethyl" Building Block

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Compound of Interest

Compound Name:	*4-(Pentafluorosulfur)benzyl bromide*
CAS No.:	*1126969-29-6*
Cat. No.:	*B1427128*

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In the landscape of modern medicinal and materials chemistry, the pursuit of novel molecular scaffolds with enhanced properties is relentless. Among the array of functional groups available to the synthetic chemist, the pentafluorosulfur (SF_5) group has garnered significant attention for its unique and powerful characteristics.[1] Often dubbed a "super-trifluoromethyl group," the SF_5 moiety is distinguished by its high electronegativity, exceptional thermal and chemical stability, and its ability to increase lipophilicity.[2][3] These attributes make it a highly desirable functional group in the design of new pharmaceuticals and advanced materials.

This technical guide focuses on **4-(Pentafluorosulfur)benzyl bromide** (CAS 1126969-29-6), a key building block that provides a direct route to incorporating the valuable SF_5-phenyl motif into a wide range of molecular architectures. The presence of the benzylic bromide provides a reactive handle for a variety of chemical transformations, making this reagent a versatile tool for researchers and drug development professionals. This guide will provide an in-depth overview of its properties, synthesis, reactivity, and applications, offering field-proven insights and detailed protocols to facilitate its effective use in the laboratory.

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Physicochemical Properties

A thorough understanding of a reagent's physicochemical properties is fundamental to its successful application. The key properties of **4-(Pentafluorosulfur)benzyl bromide** are summarized in the table below.

Property	Value	Source(s)
CAS Number	1126969-29-6	[4][5]
Molecular Formula	$C_7H_6BrF_5S$	[4]
Molecular Weight	297.08 g/mol	[4]
IUPAC Name	1-(bromomethyl)-4-(pentafluoro-λ^6-sulfanyl)benzene	
SMILES Code	FS(F)(F)(F)(F)C1=CC=C(CBr)C=C1	[4]
InChI Key	BFHGXKUYFXAMOZ-UHFFFAOYSA-N	[4]
Appearance	Not specified, likely a solid or liquid	-
Solubility	Expected to be soluble in common organic solvents	[6]
Stability	Moisture sensitive	[7]

Synthesis of 4-(Pentafluorosulfur)benzyl bromide

While specific literature on the scaled-up synthesis of **4-(Pentafluorosulfur)benzyl bromide** is not readily available, a standard and reliable method for its preparation would involve the radical bromination of the benzylic position of 4-(pentafluorosulfur)toluene. This transformation is typically achieved using N-bromosuccinimide (NBS) as the bromine source and a radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide, under photolytic or thermal conditions.

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Experimental Protocol: Radical Bromination of 4-(Pentafluorosulfur)toluene

Disclaimer: This is a representative protocol and should be adapted and optimized by the end-user. All reactions should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

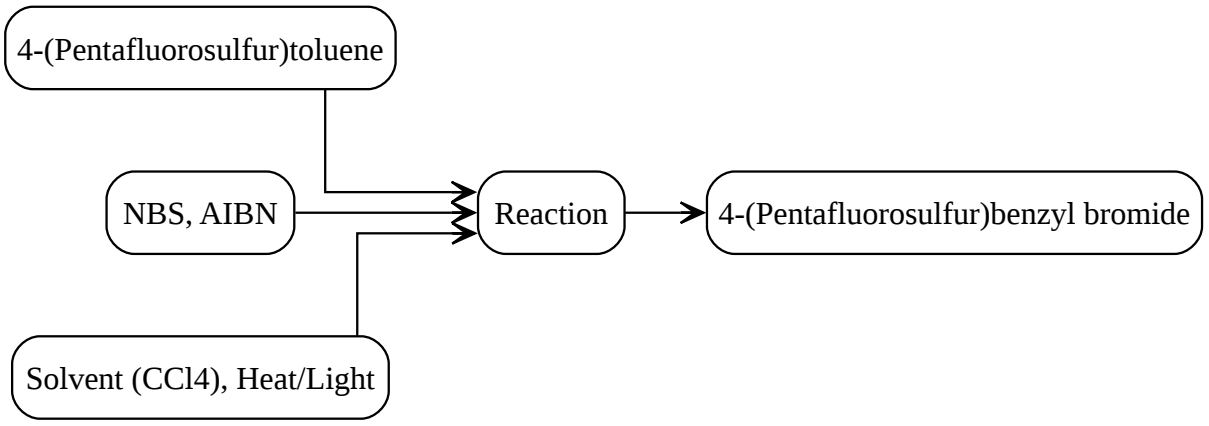
- 4-(Pentafluorosulfur)toluene
- N-Bromosuccinimide (NBS), recrystallized
- Azobisisobutyronitrile (AIBN)
- Carbon tetrachloride (CCl_4) or other suitable non-polar solvent, anhydrous
- Inert gas (Nitrogen or Argon)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium thiosulfate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Stir plate and magnetic stir bar
- Reaction flask with reflux condenser and inert gas inlet
- Light source (e.g., 250W sun lamp) if photolytic initiation is desired

Procedure:

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- To a dry reaction flask equipped with a magnetic stir bar, reflux condenser, and an inert gas inlet, add 4-(pentafluorosulfur)toluene (1.0 eq).
- Dissolve the starting material in anhydrous carbon tetrachloride.
- Add N-bromosuccinimide (1.1 eq) and a catalytic amount of AIBN (0.02-0.05 eq) to the solution.
- Place the reaction flask under a positive pressure of inert gas.
- Heat the reaction mixture to reflux (approximately 77 °C for CCl_4) and irradiate with a sun lamp.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the reaction mixture to remove the succinimide byproduct.
- Wash the filtrate sequentially with saturated aqueous sodium bicarbonate solution, saturated aqueous sodium thiosulfate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **4-(Pentafluorosulfur)benzyl bromide**.
- The crude product can be further purified by column chromatography on silica gel or by distillation under reduced pressure.

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Caption: Synthesis of **4-(Pentafluorosulfur)benzyl bromide**.

Reactivity and Handling

The reactivity of **4-(Pentafluorosulfur)benzyl bromide** is dominated by the benzylic bromide, which is a good leaving group in nucleophilic substitution reactions. The powerful electron-withdrawing nature of the para-SF_5 group further activates the benzylic position towards nucleophilic attack, making it an excellent electrophile for the introduction of the 4-(pentafluorosulfur)benzyl moiety.

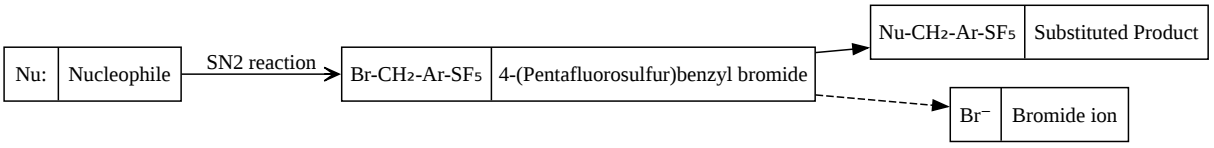
Safe Handling and Storage

4-(Pentafluorosulfur)benzyl bromide is expected to be a corrosive and lachrymatory substance.[8][9] Therefore, strict adherence to safety protocols is essential.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles, and a lab coat.[8] Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[10]
- Incompatible Materials: Avoid contact with bases, strong oxidizing agents, alcohols, amines, and metals.[7]
- Storage: Store in a tightly sealed container under an inert atmosphere in a cool, dry, and well-ventilated area, away from heat and ignition sources.[7][9] The compound is moisture-

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sensitive.[7]



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Caption: Nucleophilic substitution with **4-(Pentafluorosulfur)benzyl bromide**.

Applications in Research and Development

The unique properties of the SF_5 group make it a valuable bioisosteric replacement for other functional groups in drug design.[11] It can be used to modulate the pharmacokinetic and pharmacodynamic properties of lead compounds.

- Improved Metabolic Stability: The robustness of the S-F bonds confers high chemical and thermal stability, which can protect a drug molecule from metabolic degradation, thereby extending its half-life in the body.[1]
- Enhanced Binding Affinity: The strong electron-withdrawing nature and specific steric profile of the SF_5 group can lead to enhanced binding interactions with biological targets, potentially increasing the efficacy of a drug.[1]
- Modulation of Lipophilicity and Permeability: The SF_5 group can increase the lipophilicity of a molecule, which may improve its ability to cross cell membranes and enhance bioavailability.[1]

4-(Pentafluorosulfur)benzyl bromide serves as a key intermediate for introducing the SF_5-phenyl group into a variety of molecular scaffolds. Its benzylic bromide functionality allows for straightforward reactions with a wide range of nucleophiles, including amines, alcohols, thiols, and carbanions, to generate diverse libraries of SF_5-containing compounds for screening in drug discovery and materials science applications.

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Conclusion

4-(Pentafluorosulfur)benzyl bromide is a valuable and versatile building block for the incorporation of the pentafluorosulfur group into organic molecules. Its unique combination of a highly reactive benzylic bromide and the powerfully electron-withdrawing and stabilizing SF_5 group makes it an attractive reagent for researchers in medicinal chemistry, agrochemistry, and materials science. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective use in the laboratory. As the exploration of fluorinated functional groups in drug discovery continues to expand, the importance of reagents like **4-(Pentafluorosulfur)benzyl bromide** is set to grow.

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- SAFETY D
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